

Personal protective equipment for handling 3,5-Difluorobenzenesulfonyl chloride

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Compound of Interest

Compound Name: 3,5-Difluorobenzenesulfonyl chloride

Cat. No.: B1304692

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Essential Safety and Handling Guide for 3,5-Difluorobenzenesulfonyl Chloride

This guide provides critical safety, operational, and disposal information for laboratory personnel, including researchers, scientists, and drug development professionals working with **3,5-Difluorobenzenesulfonyl chloride**. The following procedures are designed to ensure the safe handling of this chemical and to minimize risks of exposure.

Essential Safety Information

Chemical Identity and Hazards:

3,5-Difluorobenzenesulfonyl chloride (CAS No: 210532-25-5) is a corrosive solid that can cause severe skin burns and serious eye damage.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#) It is also sensitive to moisture and may release toxic gases upon decomposition in contact with water.[\[1\]](#)[\[5\]](#)

Quantitative Data Summary:

Property	Value	References
Molecular Formula	C ₆ H ₃ ClF ₂ O ₂ S	[2] [4]
Molecular Weight	212.60 g/mol	[2] [4]
Appearance	Orange to tan crystalline powder/solid	[6]
Melting Point	57-59 °C	[1] [6]
GHS Hazard Class	Skin Corrosion/Irritation, Category 1B/1C	[2] [4]
Hazard Statements	H314: Causes severe skin burns and eye damage	[2]
Signal Word	Danger	[2] [3]

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory to prevent contact and inhalation. The following equipment must be worn at all times when handling **3,5-Difluorobenzenesulfonyl chloride**:

PPE Category	Specification	Rationale
Eye and Face Protection	Safety goggles and a full-face shield. [2] [7]	Protects against splashes and fumes that can cause severe eye damage. [5]
Skin Protection	Chemical-resistant gloves (e.g., nitrile, neoprene) and a lab coat. [7] [8] A chemical-resistant apron or coveralls should be worn for larger quantities. [7]	Prevents severe skin burns from direct contact. [2]
Respiratory Protection	A NIOSH-approved respirator with appropriate cartridges (e.g., type P3) or a self-contained breathing apparatus (SCBA) should be used, especially when dust or aerosols may be generated. [5] [9]	Protects the respiratory system from irritating fumes and dust. [1]
Footwear	Closed-toe, chemical-resistant shoes. [8] [9]	Protects feet from potential spills.

Operational Plan: Step-by-Step Handling Procedure

Preparation and Handling:

- Work Area Preparation: All work with **3,5-Difluorobenzenesulfonyl chloride** must be conducted in a well-ventilated chemical fume hood.[\[1\]](#) Ensure that an emergency eyewash station and safety shower are readily accessible.
- Donning PPE: Before handling, put on all required personal protective equipment as detailed in the table above.
- Handling the Chemical:
 - Handle the solid in a manner that avoids dust formation.[\[2\]](#)

- Use only compatible tools and equipment (e.g., glass, stainless steel).
- Weigh the required amount in the fume hood.
- Keep the container tightly closed when not in use to prevent exposure to moisture.[\[5\]](#)
- During the Reaction:
 - If the chemical is to be used in a reaction, add it slowly to the reaction mixture.
 - Be aware that it can react with water and bases.[\[5\]](#)
 - Maintain the reaction under an inert atmosphere if required by the protocol.[\[2\]](#)
- Post-Handling:
 - Thoroughly clean the work area after use.
 - Wash hands and any exposed skin thoroughly after handling, even if gloves were worn.[\[2\]](#)

Emergency Procedures:

- In case of skin contact: Immediately remove all contaminated clothing and rinse the skin with plenty of water for at least 15 minutes.[\[3\]](#) Seek immediate medical attention.[\[2\]](#)
- In case of eye contact: Immediately rinse the eyes cautiously with water for several minutes. [\[2\]](#) Remove contact lenses if present and easy to do so. Continue rinsing and seek immediate medical attention.[\[2\]\[3\]](#)
- If inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.[\[2\]\[3\]](#)
- If swallowed: Rinse the mouth with water. Do NOT induce vomiting. Never give anything by mouth to an unconscious person.[\[2\]](#) Seek immediate medical attention.

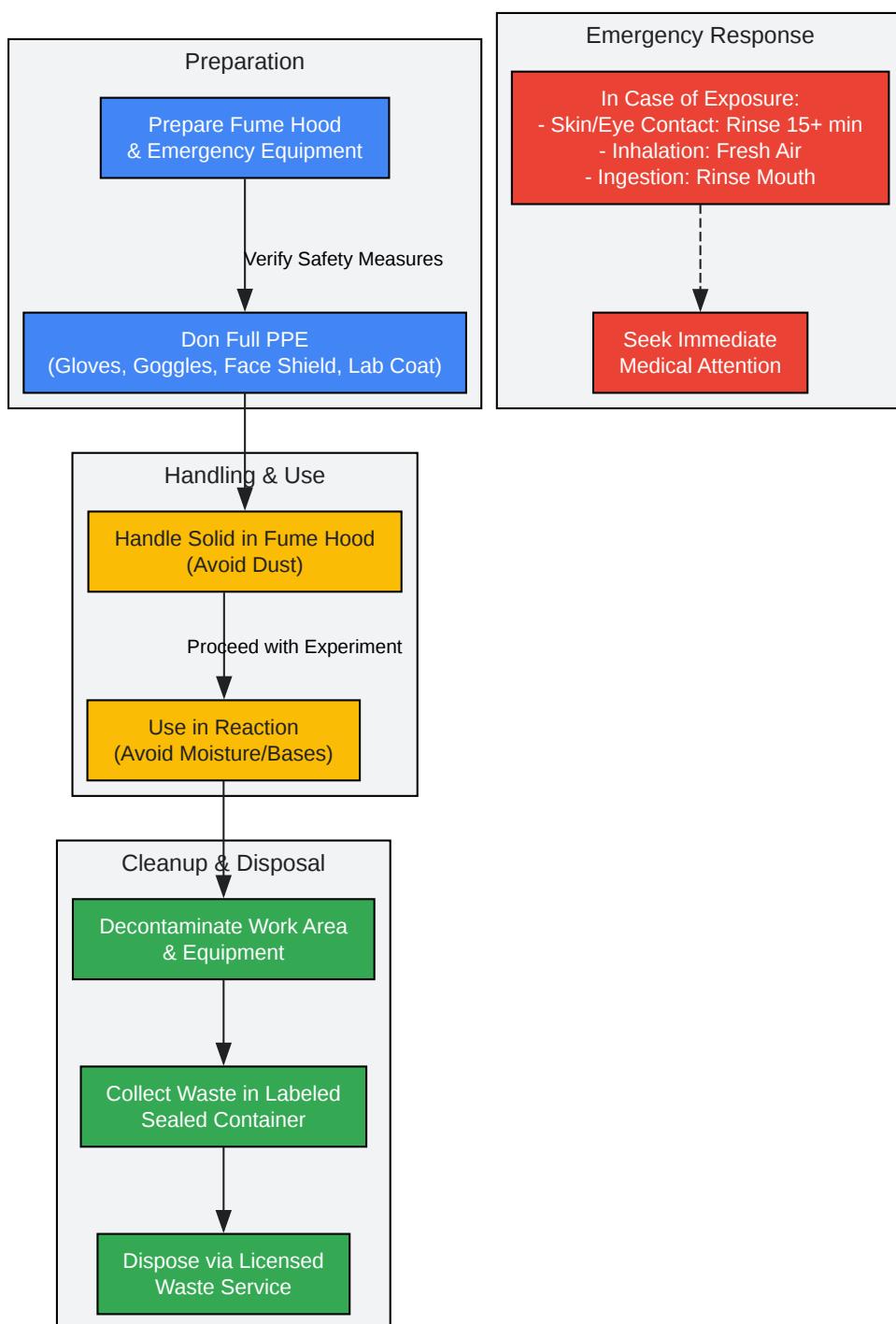
Disposal Plan

All waste containing **3,5-Difluorobenzenesulfonyl chloride** must be treated as hazardous waste.

- Waste Collection:
 - Collect any unused chemical and reaction residues in a designated, labeled, and sealed hazardous waste container.
 - Do not mix with other waste streams unless compatible.
- Contaminated Materials:
 - Dispose of any contaminated PPE (e.g., gloves, disposable lab coats) and cleaning materials in a designated hazardous waste container.[\[2\]](#)
- Container Disposal:
 - Empty containers should be triple-rinsed with a suitable solvent (e.g., toluene, THF) in the fume hood. The rinsate must be collected as hazardous waste.
 - The rinsed container should be disposed of as unused product.[\[2\]](#)
- Licensed Disposal:
 - All waste must be disposed of through a licensed professional waste disposal service.[\[2\]](#)
[\[5\]](#) Do not pour down the drain.[\[10\]](#)

Safe Handling Workflow

The following diagram illustrates the key steps for the safe handling of **3,5-Difluorobenzenesulfonyl chloride**.



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Caption: Workflow for the safe handling of **3,5-Difluorobenzenesulfonyl chloride**.

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